

safety and handling of 3-Chloro-4-methoxybenzonitrile

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Compound of Interest

Compound Name: 3-Chloro-4-methoxybenzonitrile

Cat. No.: B022515

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An In-depth Technical Guide to the Safety and Handling of **3-Chloro-4-methoxybenzonitrile**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety protocols and handling procedures for **3-Chloro-4-methoxybenzonitrile** (CAS No: 102151-33-7). Adherence to these guidelines is critical to ensure a safe laboratory environment and minimize risks associated with the handling of this chemical compound.

Section 1: Chemical and Physical Properties

3-Chloro-4-methoxybenzonitrile is a colorless or light yellow solid organic compound.[\[1\]](#) It is almost insoluble in water but soluble in organic solvents such as alcohols, ethers, and ketones. [\[1\]](#)

Table 1: Physical and Chemical Properties of **3-Chloro-4-methoxybenzonitrile**

Property	Value	Source
Chemical Formula	<chem>C8H6CINO</chem>	[1] [2] [3]
Molecular Weight	167.59 g/mol	[2] [3] [4]
Appearance	Colorless or light yellow solid/crystalline powder	[1] [5]
Melting Point	46 - 53 °C; 107-111 °C (lit.)	[1] [4]
Boiling Point	305 °C; 285.4 °C at 760 mmHg	[1]
Density	1.248 g/cm ³	
Flash Point	126.4 °C	
Solubility	Insoluble in water; Soluble in common organic solvents	[1]

Section 2: Hazard Identification and Classification

This compound is classified as hazardous. It is harmful if swallowed, causes skin and eye irritation, and may cause respiratory irritation.[\[4\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#) The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications.

Table 2: GHS Hazard Classification for **3-Chloro-4-methoxybenzonitrile**

Hazard Class	Hazard Category	Hazard Statement	GHS Pictogram	Signal Word
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	GHS07 (Exclamation Mark)	Warning
Skin Irritation	Category 2	H315: Causes skin irritation	GHS07 (Exclamation Mark)	Warning
Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation	GHS07 (Exclamation Mark)	Warning
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction	GHS07 (Exclamation Mark)	Warning
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation	GHS07 (Exclamation Mark)	Warning

Sources:[4][6][7]

Section 3: Safe Handling and Storage Protocols

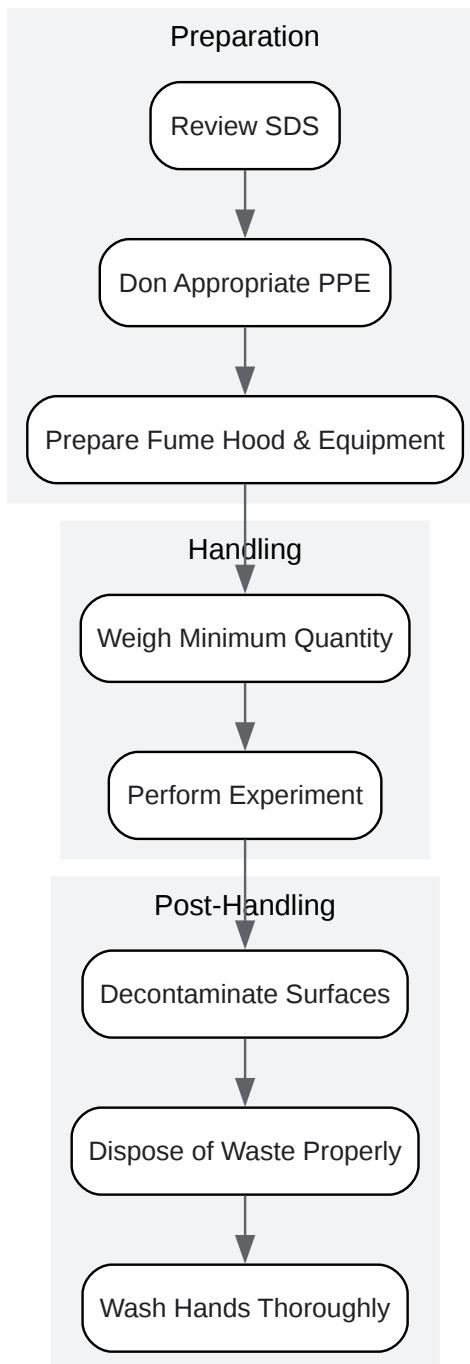
Proper handling and storage are essential to prevent exposure and ensure chemical stability.

Handling Protocols

- Engineering Controls: Always handle this chemical in a well-ventilated area.[7] A chemical fume hood is required for any procedures that may generate dust or vapors.[9] A safety shower and eye wash station must be readily available.[6]
- Personal Hygiene: Do not eat, drink, or smoke in the laboratory.[10][11][12] Wash hands and face thoroughly after handling the substance.[6][7] Apply preventive skin protection.[7]

- Procedural Controls: Avoid contact with skin, eyes, and clothing.[6] Do not breathe dust or fumes.[6][7] Avoid prolonged or repeated exposure.[6] Use the minimum quantity necessary for the procedure.[9]

Workflow for Safe Handling

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Caption: General workflow for safely handling **3-Chloro-4-methoxybenzonitrile**.

Storage Protocols

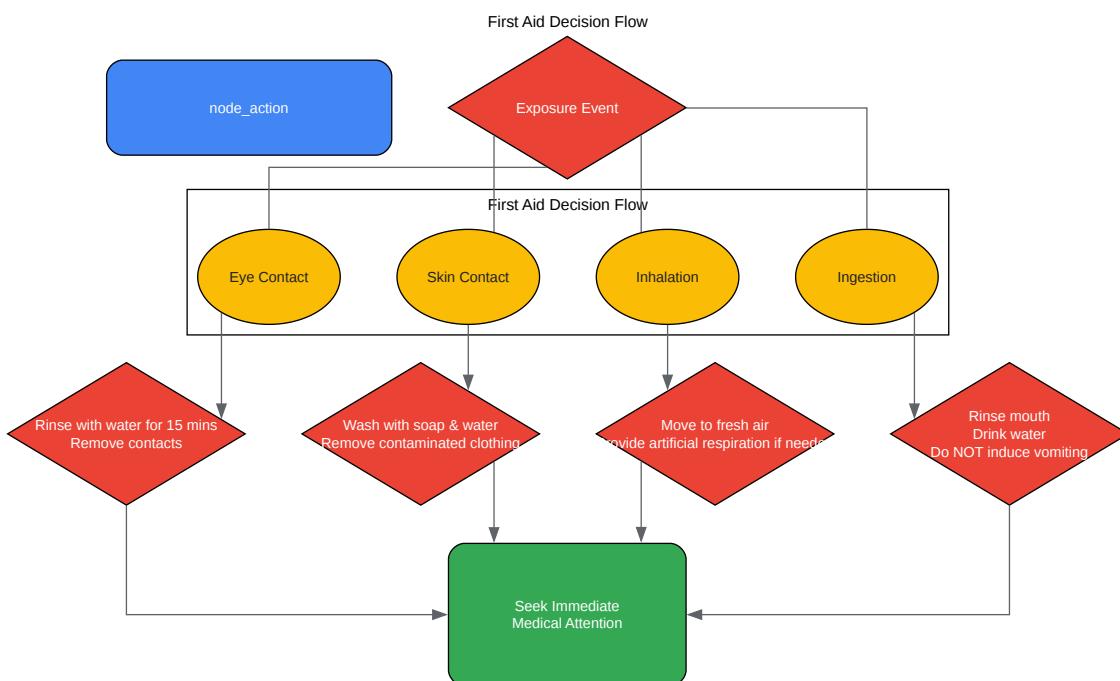
- Store in a tightly closed container in a cool, dry, and well-ventilated area.[7]
- Keep the container away from heat, fire, and oxidizing agents.[1]
- Store separately from incompatible materials such as oxidizing agents, acids, and bases to avoid chemical reactions.

Section 4: Emergency Procedures and First Aid

In case of accidental exposure, immediate action is critical. Show the Safety Data Sheet to attending medical personnel.[7]

Experimental Protocol for First Aid

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids apart.[6] Remove contact lenses if present and easy to do.[6][7] Seek immediate medical attention from an ophthalmologist.[6][7]
- Skin Contact: Take off all contaminated clothing immediately.[7] Wash the affected area with plenty of soap and water for at least 15 minutes.[6] If skin irritation occurs or you feel unwell, seek medical advice.[7]
- Inhalation: Move the person to fresh air and keep them comfortable for breathing.[6][7] If breathing is difficult or has stopped, provide artificial respiration.[6] Call a physician or poison center if the person feels unwell.[6][7]
- Ingestion: Rinse the mouth with water.[6][11] Immediately make the victim drink water (two glasses at most).[7] Do not induce vomiting. Call a physician or poison center immediately. [11]

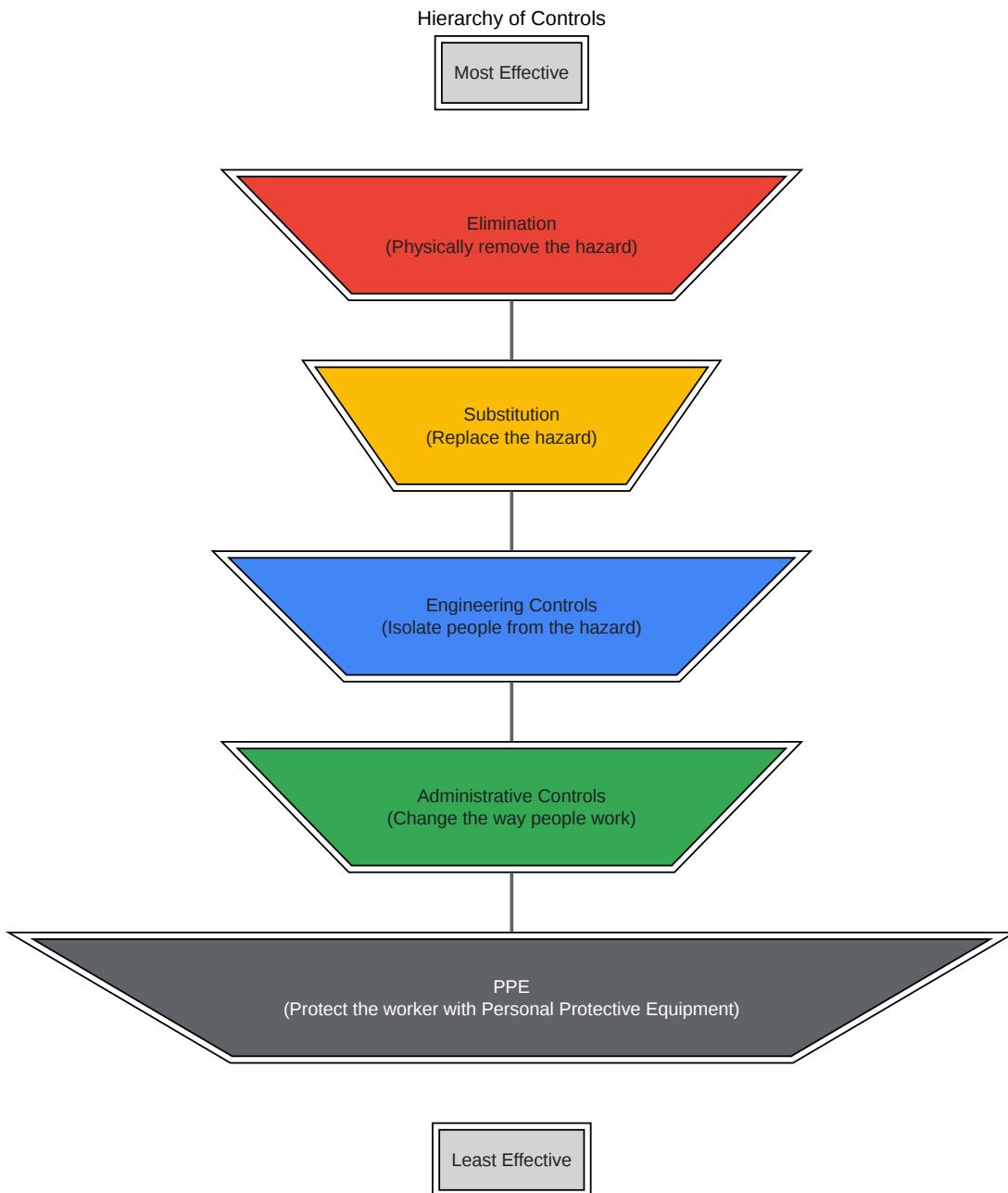
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Caption: Decision-making workflow for first aid response following exposure.

Section 5: Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent direct contact with the chemical.

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[6] A face shield may also be necessary.[4]
- Skin Protection: Wear compatible, chemical-resistant gloves.[6] Always inspect gloves before use.[12] Wear protective clothing to prevent skin exposure.[6] A lab coat is required.
- Respiratory Protection: If engineering controls are insufficient or for spill cleanup, use a NIOSH/MSHA or European Standard EN 149 approved respirator, such as a type N95 dust mask for solids.[4][6]



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Caption: Hierarchy of controls for chemical safety, with PPE as the final line of defense.

Section 6: Spill and Waste Disposal

Spill Cleanup Protocol

- Evacuate the area and ensure adequate ventilation.[7]
- Wear full PPE, including respiratory protection.[6]
- Avoid generating dust.[7]
- For dry spills, carefully sweep or scoop up the material and place it into a suitable, closed, and labeled container for disposal.[7]
- Clean the spill area thoroughly with a suitable solvent, followed by soap and water.[7]
- Do not let the product enter drains.[7]

Waste Disposal

- Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.[1][6]
- One recommended method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[6]
- Contaminated packaging should be treated as the chemical itself.

Section 7: Toxicological Information

The toxicological properties of **3-Chloro-4-methoxybenzonitrile** have not been thoroughly investigated.[6] However, based on its classification, it is considered acutely toxic if swallowed. [4] For cyanogen compounds and nitriles in general, there is a risk of releasing hydrocyanic acid, which can block cellular respiration. Utmost caution is advised.

- Target Organs: Respiratory system.[4]
- Symptoms of Exposure: May cause irritation to the eyes, skin, and respiratory system.[1] Ingestion can be harmful. For related compounds, severe exposure can lead to symptoms like vertigo, headache, confusion, respiratory paralysis, and unconsciousness.

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